

# Proper Disposal and Safety Protocols for DNA-PK-IN-12

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## Compound of Interest

Compound Name: DNA-PK-IN-12

Cat. No.: B12366848

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This document provides essential safety and logistical information for the proper handling and disposal of **DNA-PK-IN-12**, a potent and orally active DNA-dependent protein kinase (DNA-PK) inhibitor. The following procedures are intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

## Chemical and Physical Properties

A summary of the known quantitative data for **DNA-PK-IN-12** is presented below. This information is critical for understanding its behavior and potential interactions.

Property	Value	Source
IC <sub>50</sub> (DNA-PK)	0.1 nM	[1]
IC <sub>50</sub> (Hct116 cell growth)	33.28 µM	[1]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[1]
Appearance	Solid	N/A
Solubility	Soluble in DMSO	N/A

## Disposal Procedures

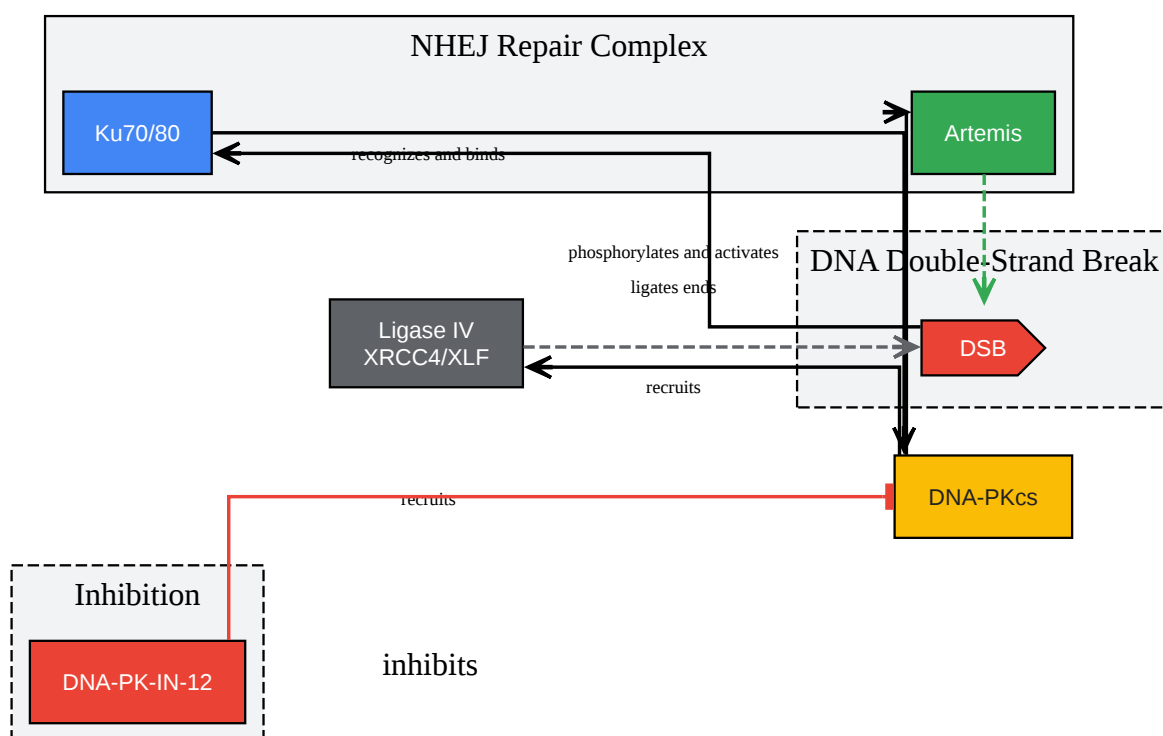
Proper disposal of **DNA-PK-IN-12** is crucial to prevent environmental contamination and ensure laboratory safety. As with any chemical, the primary directive is to dispose of contents and containers in accordance with local, regional, national, and international regulations[2].

#### Step-by-Step Disposal Protocol:

- Consult the Safety Data Sheet (SDS): Before handling or disposal, always refer to the manufacturer-specific SDS for **DNA-PK-IN-12**. This document will contain the most detailed and accurate safety and disposal information.
- Personal Protective Equipment (PPE): When handling **DNA-PK-IN-12** for disposal, wear appropriate PPE, including:
  - Chemical-resistant gloves (e.g., nitrile)
  - Safety glasses or goggles
  - A lab coat
- Waste Categorization: Unused or waste **DNA-PK-IN-12** should be treated as chemical waste. Do not dispose of it down the drain or in regular trash.
- Containerization:
  - Collect waste **DNA-PK-IN-12**, including any contaminated consumables (e.g., pipette tips, tubes), in a designated and clearly labeled hazardous waste container.
  - Ensure the container is compatible with the chemical and is properly sealed to prevent leaks or spills.
- Waste Collection: Follow your institution's guidelines for the collection of chemical waste. This typically involves arranging for pickup by your institution's Environmental Health and Safety (EHS) department.
- Decontamination: After handling, thoroughly wash your hands with soap and water[3]. Decontaminate any surfaces that may have come into contact with the compound using an appropriate cleaning agent.

# DNA-PK Signaling in Non-Homologous End Joining (NHEJ)

DNA-PK plays a critical role in the non-homologous end joining (NHEJ) pathway, a major mechanism for repairing DNA double-strand breaks (DSBs). **DNA-PK-IN-12** inhibits the catalytic subunit of DNA-PK (DNA-PKcs), thereby disrupting this repair process.



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## References

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